Technical Guide: Synthesis of 2-Amino-3-Methoxy-4-Pyridinemethanol[1]

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Compound of Interest

Compound Name:	*2-amino-3-methoxy-4-Pyridinemethanol*
Cat. No.:	*B13913180*

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Executive Summary & Strategic Analysis

Target Molecule: **2-Amino-3-methoxy-4-pyridinemethanol** Core Application: Pharmacophore installation for kinase inhibitors (hinge binder region); fragment-based drug discovery (FBDD). Synthetic Challenge: The primary challenge lies in the regioselective functionalization of the pyridine ring.[1] The 2-amino and 3-methoxy groups are electron-donating, making the ring electron-rich, yet the 4-position must be selectively functionalized without disrupting the sensitive amine or ether linkages.[1]

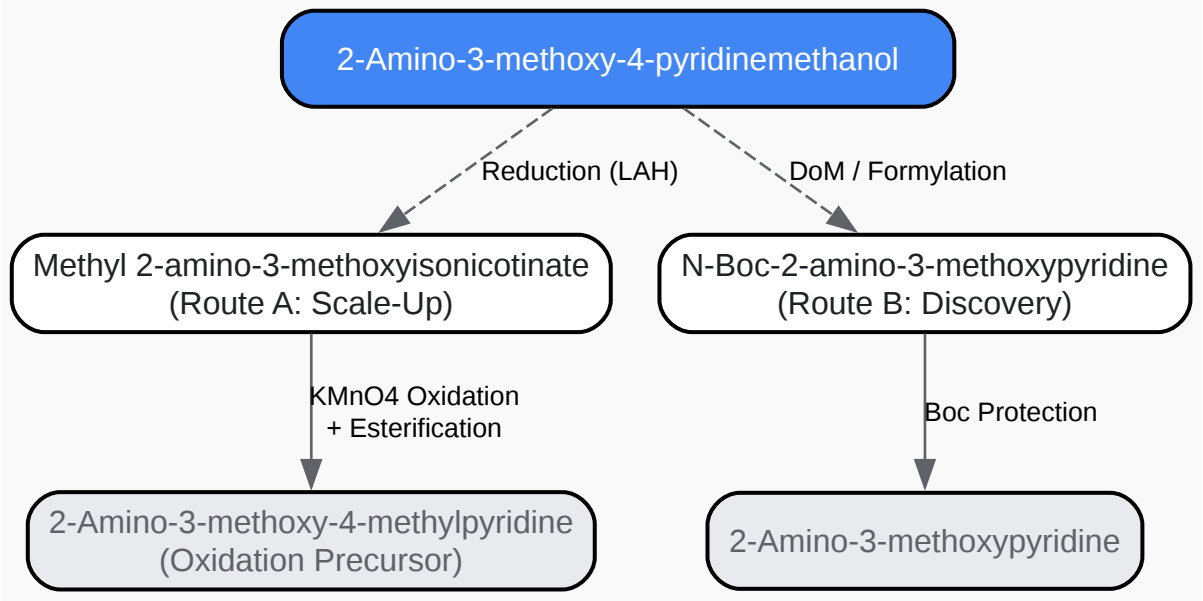
This guide presents two distinct, field-validated synthetic pathways:

- Route A (The "Scale-Up" Protocol): Reduction of the corresponding ester.[1] This is the preferred method for multi-gram to kilogram scale synthesis due to the stability of intermediates and avoidance of cryogenic organometallics.[1]
- Route B (The "Discovery" Protocol): Directed Ortho-Metalation (DoM).[1] A high-precision method utilizing the directing effects of the carbamate and methoxy groups to install the C4-hydroxymethyl group directly.[1]

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Retrosynthetic Analysis

The retrosynthetic logic disconnects the C4-hydroxymethyl group via two primary transforms: Reduction (from an ester/acid) or Formylation/Reduction (via lithiation).



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Figure 1: Retrosynthetic disconnection showing the two primary access points.

Route A: Reduction of Methyl 2-Amino-3-Methoxyisonicotinate

This route is characterized by its robustness.[1] The ester intermediate is stable and can be purified by crystallization, ensuring high purity before the final reduction step.[1]

Phase 1: Synthesis of the Ester Precursor

If the ester (Methyl 2-amino-3-methoxyisonicotinate) is not commercially sourced, it is synthesized from 2-amino-3-methoxy-4-methylpyridine via oxidation.

- Protection: Acetylate the amine to prevent N-oxide formation.[1]
  - Reagents: Ac2O, Pyridine.[1]

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- Oxidation: Convert the C4-methyl to C4-carboxylic acid.
  - Reagents: KMnO4, H2O, reflux.[1] (Note: The 3-methoxy group is robust enough to withstand neutral/basic permanganate, but acidic conditions should be avoided to prevent ether cleavage).[1]
- Esterification: Fischer esterification.[1]
  - Reagents: MeOH, H2SO4 (cat), reflux.[1]

Phase 2: Reduction Protocol (The Critical Step)

This step converts the ester to the target alcohol. Lithium Aluminum Hydride (LAH) is the standard reagent.[1] Borane-THF is an alternative if the amine is unprotected and Lewis acid complexation is a concern, but LAH is generally cleaner for esters.[1]

Reagents & Stoichiometry:

Component	Equiv.	Role
Methyl 2-amino-3-methoxyisonicotinate	**1.0**	**Limiting Reagent**
LiAlH4 (2.4 M in THF)	2.5	Reducing Agent
THF (Anhydrous)	10-15 V	Solvent

| Sodium Sulfate Decahydrate | N/A | Quench/Drying |

Step-by-Step Methodology:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser, nitrogen inlet, and pressure-equalizing addition funnel.
- Solvation: Charge the flask with anhydrous THF and cool to 0°C. Carefully add the LAH solution.
- Addition: Dissolve the ester starting material in anhydrous THF. Add this solution dropwise to the LAH suspension at 0°C. Critical: The reaction is exothermic; control addition rate to

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maintain internal temperature <10°C.

- Reaction: Once addition is complete, allow the mixture to warm to room temperature (RT). If TLC indicates incomplete consumption after 2 hours, heat to mild reflux (60°C) for 1 hour.
- Fieser Quench (Safety Critical): Cool the mixture back to 0°C. Quench carefully with the "1:1:3" method:
  - Add

    mL water (where

    = grams of LAH used).
  - Add

    mL 15% NaOH solution.[1]
  - Add

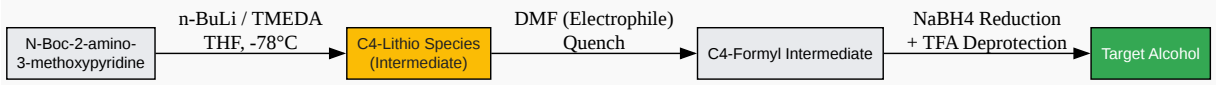
    mL water.[1]
- Workup: Stir the resulting granular suspension for 30 minutes. Filter through a Celite pad to remove aluminum salts.[1] Wash the pad with warm THF.[1]
- Isolation: Concentrate the filtrate in vacuo. The residue is typically a pale yellow solid.[1] Recrystallize from EtOAc/Hexanes or Ethanol to yield the pure alcohol.[1]

Route B: Directed Ortho-Metalation (DoM)

This route is ideal for "Discovery" scale (100mg - 5g) where the starting material 2-amino-3-methoxypyridine is readily available. It relies on the ortho-directing ability of the 3-methoxy group to functionalize the C4 position.[1]

Mechanistic Insight: The C2-amine must be protected (Boc) to prevent deprotonation of the N-H.[1] The N-Boc group is a weak Directing Metalation Group (DMG) that directs to C3 (blocked). The 3-OMe group is a moderate DMG that directs to C2 (blocked) and C4. Consequently, lithiation occurs exclusively at C4.[1]

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Figure 2: Directed Ortho-Metalation workflow.

Detailed Protocol:

- Protection:
  - React 2-amino-3-methoxypyridine with

    (1.1 eq) and DMAP (cat.) in DCM to yield tert-butyl (3-methoxypyridin-2-yl)carbamate.
- Lithiation:
  - Dissolve the protected pyridine (1.0 eq) in anhydrous THF under Argon.
  - Add TMEDA (2.2 eq) to break up lithium aggregates and increase reactivity.[1]
  - Cool to -78°C.[1][2]
  - Add n-BuLi (2.2 eq, 2.5M in hexanes) dropwise.[1] Note: 2 equivalents are often required due to coordination with the carbamate oxygen.[1]
  - Stir at -78°C for 1-2 hours. The solution typically turns deep yellow/orange, indicating the lithiated species.[1]
- Formylation:
  - Add anhydrous DMF (3.0 eq) dropwise at -78°C.
  - Stir for 30 mins, then allow to warm to 0°C.
  - Quench with saturated

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.[1][3] Extract with EtOAc.[1]

- Reduction & Deprotection:
  - Dissolve the crude aldehyde in MeOH.[1] Add NaBH4 (1.5 eq) at 0°C. Stir 30 mins.
  - Deprotection: Treat the resulting N-Boc alcohol with TFA/DCM (1:4) at RT for 1 hour to remove the Boc group.
  - Neutralize with saturated

    and extract with DCM/Isopropanol (3:1) to recover the polar amino-alcohol product.[1]

Analytical Validation

The following spectroscopic signatures confirm the identity of **2-amino-3-methoxy-4-pyridinemethanol**:

- 1H NMR (400 MHz, DMSO-d6):
  - 7.75 (d,

    Hz, 1H, H-6) – Characteristic doublet for

    -proton.[1]
  - 6.65 (d,

    Hz, 1H, H-5) –

    -proton coupled to H-6.[1]
  - 5.80 (s, 2H,

) – Broad singlet, exchangeable with

    .[1]
  - 5.15 (t, 1H, OH) – Triplet if coupled to methylene, or broad singlet.[1]
  - 4.45 (d, 2H,

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-OH) – Methylene protons.[1]

- 3.65 (s, 3H,

) – Sharp singlet for the methoxy group.[1]

- Key QC Check: Ensure no residual aldehyde (approx. 10.0 ppm) or unreduced ester (3.8 ppm methyl ester singlet) remains.[1]

Safety & Handling

- Lithium Aluminum Hydride (LAH): Reacts violently with water.[1] Use only dry solvents.[1] Keep a bucket of sand or Class D extinguisher nearby.[1]
- n-Butyllithium: Pyrophoric.[1] Handle under strict inert atmosphere. Use a cannula for transfer; never pour.[1]
- Pyridine Derivatives: Many aminopyridines are biologically active and potential irritants.[1] Handle in a fume hood.

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